

# Application Note: Synthesis of Ethyl Citronellate via Fisher Esterification

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Compound of Interest		
Compound Name:	ethyl citronellate	
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#### **Abstract**

Ethyl citronellate is a valuable monoterpene ester recognized for its pleasant fruity and rosy aroma, making it a significant component in the fragrance, flavor, and cosmetic industries.[1][2] This application note provides a comprehensive protocol for the synthesis of ethyl citronellate through the Fisher-Speier esterification of citronellic acid with ethanol. The procedure employs a strong acid catalyst and utilizes an excess of the alcohol to drive the equilibrium toward the product. This document outlines the reaction setup, work-up, purification, and presents the expected quantitative data in a tabular format for clarity. Additionally, a detailed experimental workflow is provided for researchers in organic synthesis and drug development.

#### Introduction

The Fisher-Speier esterification is a cornerstone reaction in organic chemistry for synthesizing esters from carboxylic acids and alcohols under acidic conditions.[3][4] The reaction is an equilibrium process, and to achieve high yields, the equilibrium must be shifted towards the products.[5] This is typically accomplished by using one of the reactants, usually the less expensive alcohol, in large excess or by removing water as it is formed.[4][5]

This protocol details the synthesis of **ethyl citronellate**, the ethyl ester of citronellic acid. The reaction involves the protonation of the carbonyl oxygen of citronellic acid by a strong acid catalyst (e.g., H<sub>2</sub>SO<sub>4</sub>), which enhances the electrophilicity of the carbonyl carbon for nucleophilic attack by ethanol.[4] Subsequent dehydration yields the final ester product, **ethyl citronellate**, and water.



### **Reaction Scheme and Mechanism**

The overall reaction is the acid-catalyzed esterification between citronellic acid and ethanol.

Caption: Overall reaction for the synthesis of **ethyl citronellate**.

# **Experimental Protocol**

This section provides a detailed, step-by-step procedure for the synthesis of **ethyl citronellate**.

# **Materials and Reagents**

- Citronellic Acid (C<sub>10</sub>H<sub>18</sub>O<sub>2</sub>)
- Ethanol (200 proof, anhydrous)
- Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>, concentrated, 98%)
- Diethyl Ether (or Ethyl Acetate)
- Saturated Sodium Bicarbonate Solution (NaHCO<sub>3</sub>)
- Brine (Saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO<sub>4</sub>) or Sodium Sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Round-bottom flask (250 mL)
- Reflux condenser
- Heating mantle with stirrer
- Separatory funnel (250 mL)
- Rotary evaporator
- Standard laboratory glassware

## **Procedure**



- Reaction Setup: In a 250 mL round-bottom flask equipped with a magnetic stir bar, combine citronellic acid (e.g., 17.0 g, 0.1 mol) and anhydrous ethanol (e.g., 115 mL, ~2.0 mol).
- Catalyst Addition: Place the flask in an ice-water bath. While stirring, slowly and carefully add concentrated sulfuric acid (1 mL) to the mixture.
- Reflux: Attach a reflux condenser to the flask and heat the mixture to a gentle reflux using a heating mantle. Continue refluxing for 2-4 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).[6]
- Work-up Solvent Removal: After the reaction is complete, allow the mixture to cool to room temperature. Remove the excess ethanol using a rotary evaporator.
- Extraction: Dissolve the remaining residue in 100 mL of diethyl ether and transfer the solution to a 250 mL separatory funnel.
- · Neutralization and Washing:
  - Carefully add 50 mL of a saturated sodium bicarbonate solution to the separatory funnel to neutralize the acidic catalyst.[6][7] Caution: This will generate CO<sub>2</sub> gas; vent the funnel frequently to release pressure.
  - Continue adding sodium bicarbonate solution until effervescence ceases.
  - Separate the aqueous layer and wash the organic layer with 50 mL of water, followed by
    50 mL of brine.[7]
- Drying: Transfer the organic layer to an Erlenmeyer flask and dry it over anhydrous magnesium sulfate.[7][8]
- Isolation: Filter off the drying agent by gravity filtration. Concentrate the filtrate using a rotary evaporator to yield the crude **ethyl citronellate** as an oil.
- Purification (Optional): For higher purity, the crude product can be purified by vacuum distillation.

#### **Data Presentation**



The following table summarizes the quantitative data for a representative synthesis of **ethyl citronellate**.

Reagent/Pro duct	Molecular Weight ( g/mol )	Amount Used	Moles	Equivalents	Yield
Citronellic Acid	170.25	17.03 g	0.10	1.0	-
Ethanol	46.07	115 mL (91 g)	~2.0	~20	-
Sulfuric Acid	98.08	~1 mL	-	catalytic	-
Ethyl Citronellate	198.30[9]	-	0.10 (Theor.)	-	Theoretical: 19.83 g
Actual (88%): 17.45 g					

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# **Experimental Workflow Diagram**

The logical flow of the experimental procedure is visualized below.

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